

Technical Support Center: 1-(1-Naphthylmethyl)piperazine

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Compound of Interest

Compound Name: 1-(1-Naphthylmethyl)piperazine

Cat. No.: B1215143

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This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance for the effective use of **1-(1-Naphthylmethyl)piperazine** in experimental settings. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols.

Compound Information

Property	Value	Source
CAS Number	40675-81-8	[1]
Molecular Formula	C ₁₅ H ₁₈ N ₂	[2][3]
Molecular Weight	226.32 g/mol	[3]
Physical Form	Solid, White to Brown Powder	[1]
Melting Point	63-67 °C	[2]

Solubility in DMSO

The solubility of **1-(1-Naphthylmethyl)piperazine** in Dimethyl Sulfoxide (DMSO) is qualitatively described as "slight".[2] Precise quantitative solubility data is not readily available in published literature. Therefore, it is recommended that researchers determine the solubility experimentally to suit the specific requirements of their assays.

Below is a template for presenting experimentally determined solubility data:

Parameter	Value
Maximum Solubility in DMSO	User-determined value (e.g., mg/mL or mM)
Temperature	Room Temperature (e.g., 25°C)
Method	Saturation and Quantification (e.g., HPLC, UV-Vis)

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **1-(1-Naphthylmethyl)piperazine** stock solutions?

A1: Dimethyl Sulfoxide (DMSO) is a commonly used solvent for dissolving **1-(1-Naphthylmethyl)piperazine** for use in biological assays.^[4] However, due to its limited solubility, careful preparation is required.

Q2: How should I prepare a stock solution of **1-(1-Naphthylmethyl)piperazine** in DMSO?

A2: To prepare a stock solution, accurately weigh the desired amount of the compound and add the calculated volume of anhydrous, high-purity DMSO.^[5] It is advisable to start with a small volume of DMSO and add more if needed. Vortexing or sonication can aid in dissolution. For a detailed procedure, refer to the "Protocol for Stock Solution Preparation" section below.

Q3: My **1-(1-Naphthylmethyl)piperazine** is not fully dissolving in DMSO. What should I do?

A3: If you encounter solubility issues, you can try gentle warming (e.g., in a 37°C water bath) or sonication to facilitate dissolution.^{[6][7]} Ensure that the DMSO you are using is anhydrous, as absorbed moisture can reduce its solvating power.^[5] If the compound still does not dissolve, you may have reached its solubility limit. Refer to the troubleshooting guide for more detailed steps.

Q4: What is the maximum recommended concentration of DMSO in my cell-based assay?

A4: To avoid cytotoxicity, the final concentration of DMSO in cell culture media should typically be kept below 0.5%.^[8] It is crucial to include a vehicle control (media with the same final DMSO concentration) in your experiments to account for any solvent effects.^[8]

Q5: How should I store the **1-(1-Naphthylmethyl)piperazine** stock solution in DMSO?

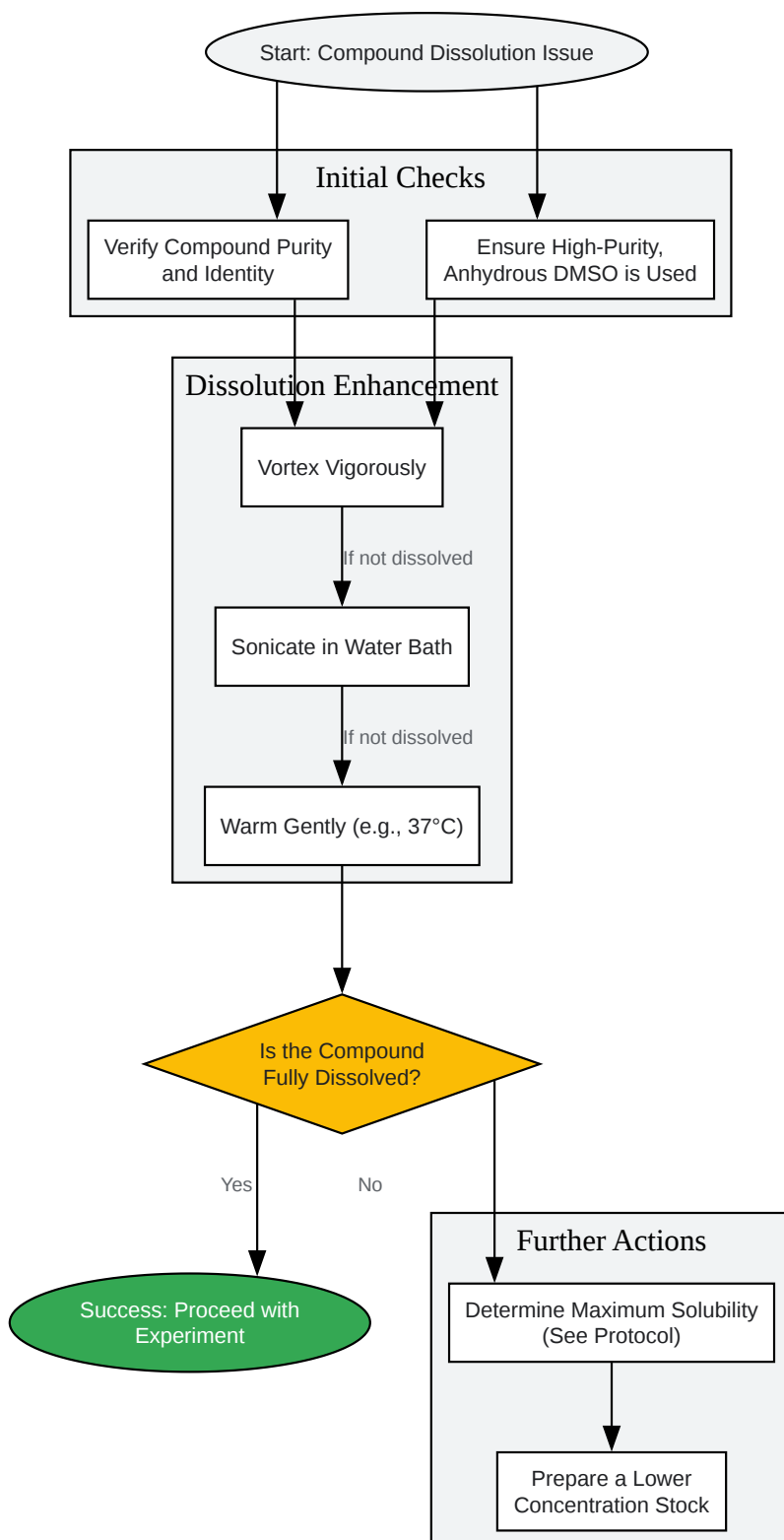
A5: Stock solutions in DMSO should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.^[6] Store the aliquots at -20°C or -80°C for long-term stability.^[8]

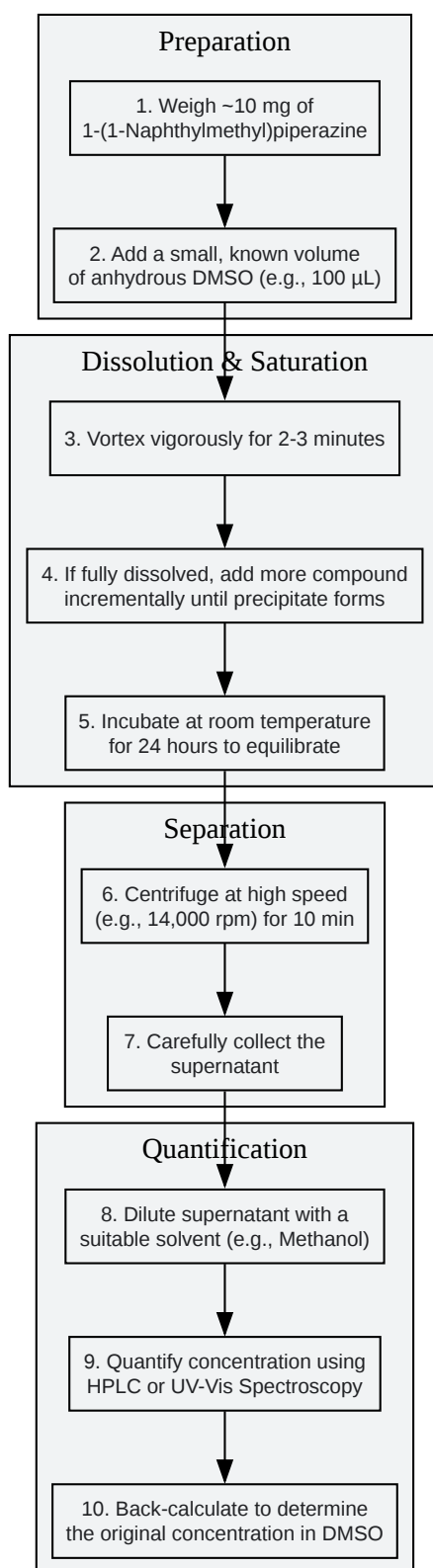
Q6: The compound precipitates when I dilute my DMSO stock solution with an aqueous buffer or cell culture medium. How can I prevent this?

A6: Precipitation upon dilution into aqueous solutions is a common issue for compounds with low water solubility.^[7]^[8] To mitigate this, you can perform serial dilutions in 100% DMSO first to lower the concentration before the final dilution into your aqueous medium.^[6] It is also recommended to add the DMSO stock directly to the media with rapid mixing.

Troubleshooting Guide

This guide addresses common issues encountered when dissolving **1-(1-Naphthylmethyl)piperazine** in DMSO.





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